

2-bromoacetamide spindle structure disruption protocol

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Compound Focus: 2-Bromoacetamide

CAS No.: 683-57-8

Cat. No.: S662042

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Key Experimental Parameters & Findings

Aspect	Details
Recommended Concentrations	250 μ M - 1 mM (mouse embryo development) [1]; 3.5 - 4 mg/L (approx. 25 - 29 μ M) for mouse/human oocyte maturation [1]
Treatment Duration	8 - 24 hours (for oocyte maturation assays) [1]
Primary Biological Effect	Disruption of microtubule and actin cytoskeleton, leading to defective spindle organization and impaired chromosome segregation [2] [1].
Key System Validated	In vitro maturation (IVM) of mouse and human oocytes [2] [3].
Downstream Impacts	Hindered polar body extrusion; reduced embryo development competence post-fertilization [2].

Detailed Experimental Protocol

This protocol is adapted from the 2024 study by Wang et al. investigating BAcAm effects on mouse and human oocyte maturation [2] [3].

I. Reagent Preparation

- **Stock Solution (1000x):** Dissolve **2-bromoacetamide** (CAS 683-57-8) in dimethyl sulfoxide (DMSO) to a concentration of 100 mM. For example, dissolve 13.8 mg of **2-bromoacetamide** in 1 mL of DMSO [1].
- **Working Solution:** Dilute the stock solution in the appropriate pre-warmed oocyte culture medium to the final desired concentration (e.g., 250 μ M). Ensure the concentration of DMSO is kept constant and low (e.g., $\leq 0.1\%$) across all treatment and control groups. A vehicle control with DMSO only is essential.
- **Aliquot and store** the stock solution at -20°C . Avoid repeated freeze-thaw cycles.

II. Oocyte Collection & Treatment

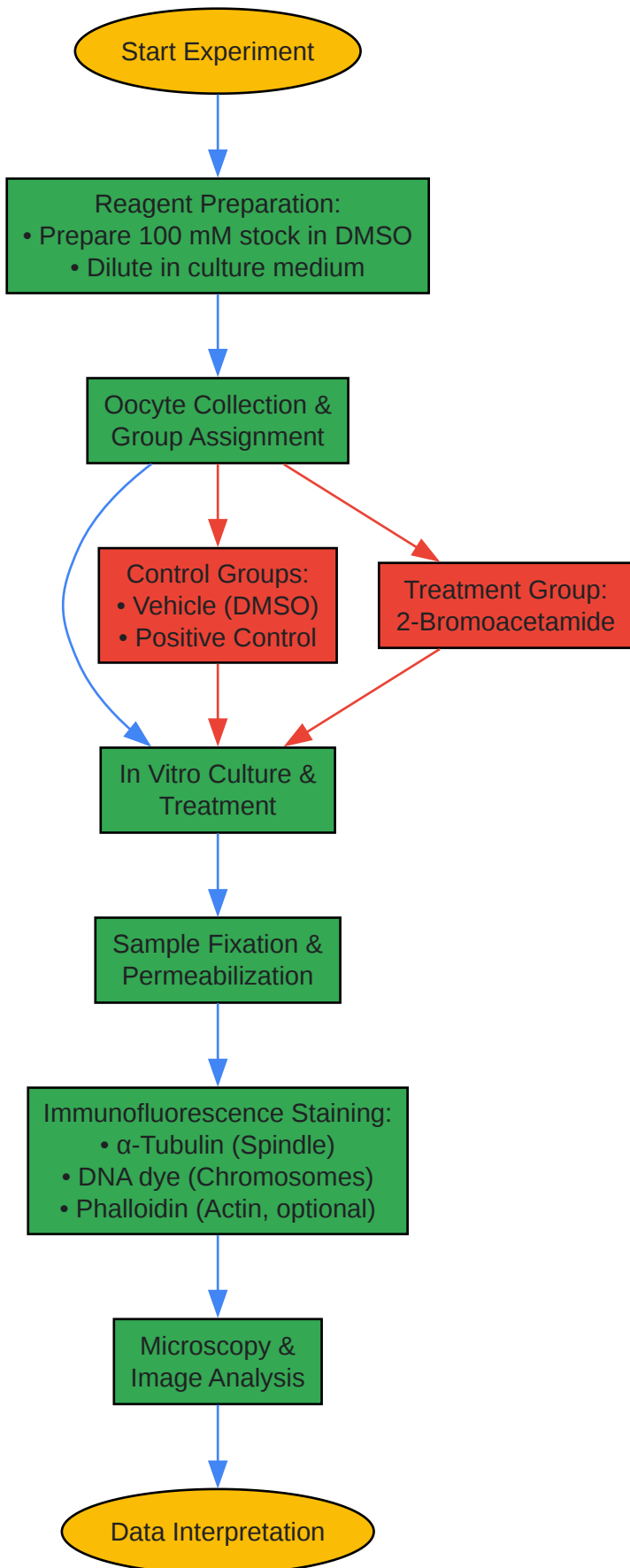
- **Collection:** Collect fully-grown germinal vesicle (GV)-stage oocytes from the ovaries of 3-4 week old female mice (e.g., Kunming strain) [4].
- **Culture Medium:** Culture oocytes in M16 or other suitable oocyte maturation medium, supplemented with agents to maintain meiotic arrest (e.g., milrinone) if needed, prior to treatment.
- **Treatment Group:** Transfer a cohort of oocytes to culture medium containing the prepared working solution of **2-bromoacetamide**.
- **Control Groups:**
 - **Vehicle Control:** Oocytes cultured in medium with the same volume of DMSO as the treatment group.
 - **Positive Control (Optional):** Oocytes treated with a known spindle disruptor, such as nocodazole (e.g., 100-200 nM) [5].
- **Incubation:** Culture the oocytes under standard conditions (e.g., 37°C , 5% CO_2) for the desired period, typically 14-24 hours to allow for meiotic maturation to metaphase II (MII) [2] [4].

III. Assessing Spindle Structure via Immunofluorescence

- **Fixation:** After treatment, wash oocytes and fix with 4% paraformaldehyde in PBS for 20-30 minutes at room temperature.
- **Permeabilization and Blocking:** Permeabilize cells with 0.5% Triton X-100 (PBT) for 20 minutes, then block in blocking buffer (e.g., 1% BSA in PBS) for 1 hour.
- **Staining:**
 - **Microtubules/Spindle:** Incubate with an anti- α -tubulin antibody (e.g., mouse anti- α -tubulin-FITC, 1:100 dilution) for 2 hours or overnight at 4°C [4].

- **Chromosomes:** Co-stain with a DNA dye like Hoechst 33342 (5 µg/mL) or DAPI for 10-15 minutes.
- **Actin (Optional):** To assess actin cytoskeleton, stain with Phalloidin-FITC (e.g., 1:100 dilution) [4].
- **Mounting:** Wash oocytes thoroughly and mount on glass slides in an anti-fade mounting medium.
- **Imaging and Analysis:** Visualize and capture images using a confocal or fluorescence microscope. Analyze spindle morphology (bipolar vs. disorganized), chromosome alignment, and actin distribution.

The workflow below illustrates the key stages of this protocol.



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Mechanism of Action & Additional Assessments

The primary mechanism by which **2-bromoacetamide** disrupts the spindle is via direct interference with the microtubule and actin cytoskeleton [2] [1]. Single-cell RNA sequencing has revealed that BAcAm exposure leads to significant dysregulation of genes involved in cytoskeletal organization, oxidative stress, and mitochondrial function [2].

To thoroughly characterize the phenotype, consider these additional analyses:

- **Polar Body Extrusion (PBE) Rate:** Count the percentage of oocytes that successfully extrude the first polar body after 14-16 hours of culture. BAcAm exposure significantly reduces this rate [2] [4].
- **Functional Confirmation:** Perform in vitro fertilization (IVF) on successfully matured MII oocytes to assess post-fertilization developmental competence, which is known to be reduced [2].

Critical Considerations for Researchers

- **Cytoskeletal Specificity:** While the cytoskeleton is the primary target, be aware that BAcAm is a reactive molecule. The scRNA-seq data indicates it can also induce oxidative stress and affect other cellular components, which may contribute to the overall toxicity [2].
- **Concentration Optimization:** The effective concentration can vary based on the cell type and treatment duration. It is crucial to conduct a dose-response pilot experiment to determine the optimal concentration for your specific system.
- **Handling and Safety:** **2-Bromoacetamide** is toxic and corrosive. Refer to its safety data sheet (SDS) and always use appropriate personal protective equipment (PPE) when handling the powder and solutions [6].

I hope these detailed application notes and protocols are helpful for your research. Should you require further clarification on any of the steps or need information on other functional assays, please feel free to ask.

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